

Technical Guide: Synthesis and Characterization of 1-(2-Iodoethyl)-4-octylbenzene

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Compound of Interest

Compound Name: 1-(2-Iodoethyl)-4-octylbenzene

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This technical guide provides a comprehensive overview of the synthesis and analytical characterization of **1-(2-iodoethyl)-4-octylbenzene** (CAS No. 162358-07-8), a key intermediate in various organic syntheses. This document details the experimental protocols for its preparation and outlines the methodologies for its characterization by Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Spectroscopic and Physical Data

1-(2-Iodoethyl)-4-octylbenzene is a clear, colorless oil.[1] It has a molecular formula of $C_{16}H_{25}I$ and a molecular weight of 344.28 g/mol.[2]

Table 1: Physical and Chemical Properties

Property	Value
CAS Number	162358-07-8
Molecular Formula	$C_{16}H_{25}I$
Molecular Weight	344.28 g/mol [2]
Appearance	Clear Colourless Oil[1]

Nuclear Magnetic Resonance (NMR) Data

While specific spectral data for **1-(2-iodoethyl)-4-octylbenzene** is not publicly available in detail, the expected chemical shifts in ^1H and ^{13}C NMR are based on the analysis of its constituent functional groups. The following tables present predicted values.

Table 2: Predicted ^1H NMR Spectroscopic Data

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~ 7.1	d	2H	Ar-H
~ 7.0	d	2H	Ar-H
~ 3.3	t	2H	-CH ₂ -I
~ 3.1	t	2H	Ar-CH ₂ -
~ 2.6	t	2H	Ar-CH ₂ - (octyl)
~ 1.6	m	2H	-CH ₂ -
~ 1.3	m	10H	-(CH ₂) ₅ -
~ 0.9	t	3H	-CH ₃

Table 3: Predicted ^{13}C NMR Spectroscopic Data

Chemical Shift (ppm)	Assignment
~ 142	Ar-C
~ 138	Ar-C
~ 129	Ar-CH
~ 128	Ar-CH
~ 40	Ar-CH ₂ -
~ 36	Ar-CH ₂ - (octyl)
~ 32	-CH ₂ -
~ 31	-CH ₂ -
~ 29	-(CH ₂) ₃ -
~ 23	-CH ₂ -
~ 14	-CH ₃
~ 5	-CH ₂ -I

Mass Spectrometry (MS) Data

Mass spectrometry of **1-(2-iodoethyl)-4-octylbenzene** is expected to show a molecular ion peak corresponding to its molecular weight.

Table 4: Predicted Mass Spectrometry Data

m/z	Interpretation
344	[M] ⁺ (Molecular ion)
217	[M - I] ⁺
117	[C ₉ H ₁₃] ⁺

Experimental Protocols

Synthesis of 1-(2-Iodoethyl)-4-octylbenzene

A common synthetic route to **1-(2-iodoethyl)-4-octylbenzene** involves the reaction of a sulfonate ester precursor with an iodide salt.

Procedure:

In a 1-liter single-necked round-bottom flask equipped with a calcium chloride drying tube, 4-octylphenethyl methanesulfonate (70 g) is dissolved in anhydrous tetrahydrofuran (500 mL). The flask is shielded from light. The solution is stirred for 10 minutes, after which sodium iodide (133 g) is added. The reaction mixture is stirred overnight at room temperature. Upon completion, the solvent is removed by vacuum evaporation. The resulting residue is dissolved in water (300 mL) and extracted with ethyl acetate (2 x 250 mL). The combined organic extracts are washed sequentially with aqueous sodium thiosulfate and then dried over anhydrous sodium sulfate. The final product, **1-(2-iodoethyl)-4-octylbenzene**, is obtained after vacuum concentration of the solvent.

NMR Spectroscopy

¹H and ¹³C NMR Analysis:

NMR spectra are typically recorded on a 400 MHz or 500 MHz spectrometer. The sample is dissolved in a deuterated solvent, commonly chloroform-d (CDCl₃), containing 0.03% (v/v) tetramethylsilane (TMS) as an internal standard. ¹H NMR spectra are recorded with a sufficient number of scans to obtain a good signal-to-noise ratio. ¹³C NMR spectra are acquired using a proton-decoupling pulse sequence. Chemical shifts are reported in parts per million (ppm) relative to TMS.

Mass Spectrometry

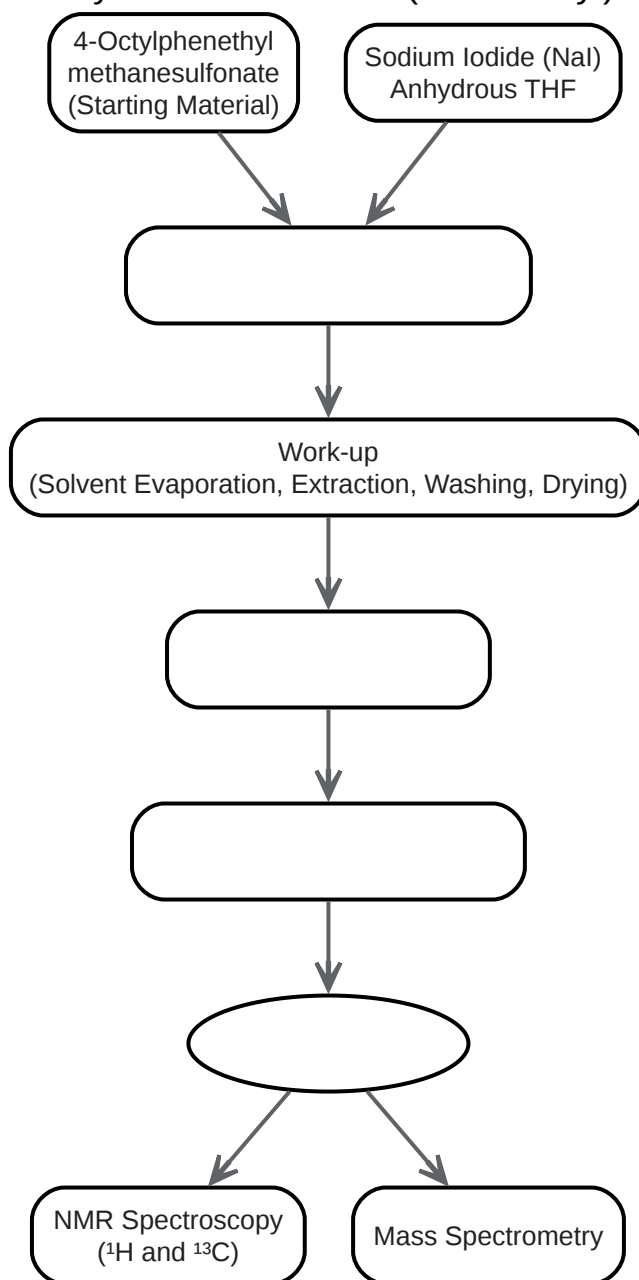
Mass Analysis:

Mass spectra can be obtained using an electron ionization (EI) or electrospray ionization (ESI) mass spectrometer. For EI, the sample is introduced into the ion source, where it is bombarded with electrons, causing ionization and fragmentation. The resulting ions are then separated based on their mass-to-charge ratio (m/z). For ESI, the sample is dissolved in a suitable solvent and infused into the spectrometer, where it is ionized by a high voltage.

Synthesis and Analysis Workflow

The following diagram illustrates the workflow for the synthesis of **1-(2-iodoethyl)-4-octylbenzene** and its subsequent analysis.

Synthesis and Analysis Workflow of 1-(2-Iodoethyl)-4-octylbenzene



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Caption: Synthesis and analysis workflow.

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References

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